

Personal protective equipment for handling Ethyl 2-(3-nitrophenyl)acetate

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Compound of Interest

Compound Name: Ethyl 2-(3-nitrophenyl)acetate

Cat. No.: B078001

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Essential Safety and Handling Guide for Ethyl 2-(3-nitrophenyl)acetate

Disclaimer: A specific Safety Data Sheet (SDS) for **Ethyl 2-(3-nitrophenyl)acetate** (CAS 14318-64-0) was not readily available. The following guidance is based on the safety data of the closely related precursor, 3-nitrophenylacetic acid, and general safety protocols for nitroaromatic compounds. It is imperative to consult a certified Safety Data Sheet for the specific product before handling and to conduct a thorough risk assessment.

This guide provides immediate safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **Ethyl 2-(3-nitrophenyl)acetate**.

I. Core Safety and Physical Data

While detailed toxicological data for **Ethyl 2-(3-nitrophenyl)acetate** is not widely published, related nitroaromatic compounds are known to be irritants and potentially harmful. The primary hazards are associated with skin and eye contact, inhalation, and ingestion.

Quantitative Data Summary

Property	Value	Source
CAS Number	14318-64-0	ChemicalBook[1]
Molecular Formula	C ₁₀ H ₁₁ NO ₄	Sigma-Aldrich
Molecular Weight	209.20 g/mol	BLD Pharm[2]
Appearance	Light yellow oil	ChemicalBook[1]
Storage Temperature	Room Temperature, Sealed in Dry Conditions	BLD Pharm[2]

II. Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to minimize exposure and ensure personal safety. The following table summarizes the recommended equipment for handling **Ethyl 2-(3-nitrophenyl)acetate**, based on protocols for similar hazardous chemicals.

Recommended Personal Protective Equipment

Protection Type	Specification	Rationale
Eye/Face Protection	Safety glasses with side-shields or chemical splash goggles conforming to EN166 (EU) or ANSI Z87.1 (US) standards.	Protects against splashes and aerosols.
Skin Protection	Chemical-resistant gloves (e.g., Nitrile rubber), inspected before use. A lab coat must be worn.	Prevents skin contact, which may cause irritation.[3]
Respiratory Protection	Not typically required if work is performed in a well-ventilated area or a chemical fume hood. [3] For operations that may generate aerosols or dust, use a NIOSH/MSHA-approved respirator.	Minimizes inhalation of potentially harmful vapors or aerosols.
Hand Protection	Protective gloves (e.g., nitrile rubber).	To prevent skin contact.[3]

III. Operational and Disposal Plans

A systematic approach to handling and disposal is crucial for laboratory safety and environmental protection.

Step-by-Step Handling and Emergency Protocols

- Preparation and Handling:
 - Always handle **Ethyl 2-(3-nitrophenyl)acetate** in a well-ventilated area, preferably within a chemical fume hood.[4]
 - Ensure that an eyewash station and safety shower are readily accessible.[5]
 - Avoid contact with skin, eyes, and clothing.[4]

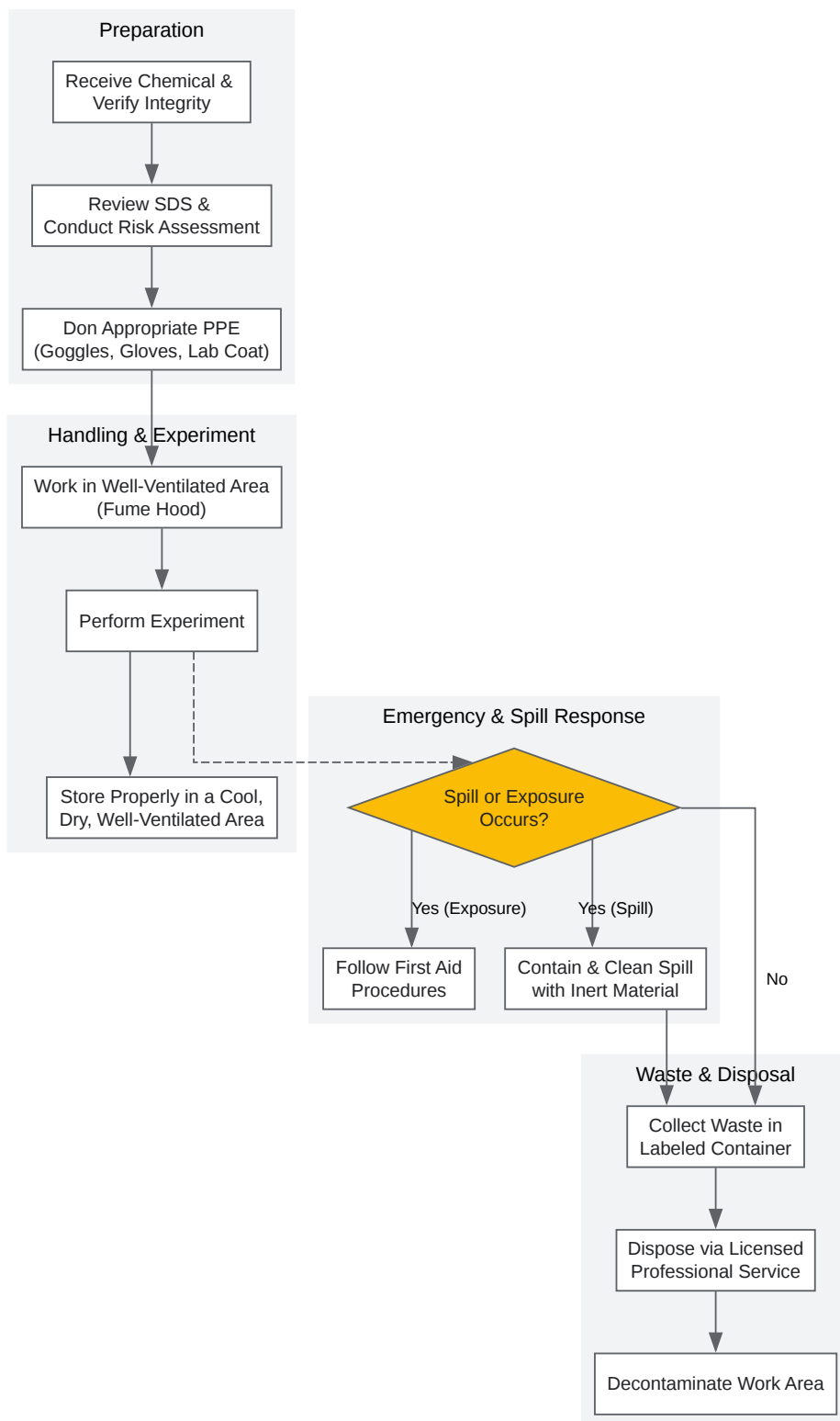
- Wash hands thoroughly after handling.[5]
- Storage:
 - Store in a tightly closed container in a dry, cool, and well-ventilated place.[4]
 - Keep away from strong oxidizing agents and strong bases, which are incompatible materials.[3]
- First Aid Measures:
 - After Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Seek medical attention.[5]
 - After Skin Contact: Wash off immediately with soap and plenty of water while removing all contaminated clothing. If skin irritation occurs, get medical advice.[3][5]
 - After Inhalation: Move the exposed person to fresh air. If not breathing, give artificial respiration. Seek medical attention.[5]
 - After Ingestion: Clean mouth with water and drink plenty of water afterwards. Do NOT induce vomiting. Seek immediate medical attention.[6]
- Spill and Leak Procedures:
 - Ensure adequate ventilation and wear appropriate PPE.
 - Absorb the spill with inert material (e.g., sand, diatomite, universal binders).
 - Collect the absorbed material and place it into a suitable, labeled container for disposal.[7]
 - Do not allow the chemical to enter drains or waterways.[8]
- Disposal:
 - Dispose of waste material in accordance with local, regional, and national regulations.
 - Contact a licensed professional waste disposal service.[7]

- Contaminated packaging should be treated as the chemical itself and disposed of accordingly.

IV. Workflow for Safe Handling

The following diagram illustrates the logical workflow for the safe handling of **Ethyl 2-(3-nitrophenyl)acetate** from receipt to disposal.

Safe Handling Workflow for Ethyl 2-(3-nitrophenyl)acetate



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Caption: Workflow for the safe handling of **Ethyl 2-(3-nitrophenyl)acetate**.

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